

Application Notes and Protocols: Lauramide DEA in Agricultural Adjuvant Formulations

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Compound of Interest

Compound Name: Lauric acid diethanolamide

Cat. No.: B7820546

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For Researchers, Scientists, and Agrochemical Development Professionals

These application notes provide a comprehensive overview of the use of Lauramide Diethanolamine (DEA) as a key component in agricultural adjuvant formulations. This document details its functions, mechanisms of action, and provides protocols for evaluating its performance, supported by illustrative data.

Introduction to Lauramide DEA in Agricultural Adjuvants

Lauramide DEA is a non-ionic surfactant derived from lauric acid, a fatty acid commonly found in coconut oil. Its chemical structure, featuring a hydrophobic lauric acid tail and a hydrophilic diethanolamine head, makes it an effective surface-active agent. In agricultural formulations, Lauramide DEA is valued for its excellent emulsifying, wetting, and thickening properties.^{[1][2]} These characteristics contribute to enhancing the efficacy and handling of pesticide formulations. Adjuvants containing Lauramide DEA can be incorporated into pesticide formulations by the manufacturer or added to the spray tank by the end-user.^[3]

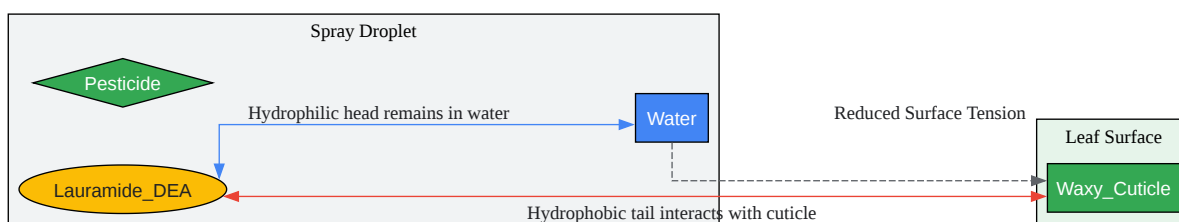
Key Functions in Agricultural Formulations:

- **Wetting Agent:** Reduces the surface tension of spray droplets, allowing them to spread more effectively over the waxy surfaces of plant leaves.^{[1][4]} This increased coverage is crucial for the performance of herbicides, insecticides, and fungicides.

- **Emulsifier:** Enables the stable mixing of oil-based pesticides with water, which is essential for creating effective spray solutions.
- **Thickener/Viscosity Modifier:** Increases the viscosity of the spray solution, which can help to reduce spray drift and improve the deposition of the pesticide on the target crop.[2]
- **Penetrant:** Can assist in the penetration of the active ingredient through the plant cuticle, leading to improved uptake and efficacy.[5]

Mechanism of Action

The primary mechanism of action of Lauramide DEA in agricultural adjuvants is the reduction of surface tension at the interface between the spray droplet and the leaf surface. This is achieved through the amphiphilic nature of the Lauramide DEA molecule. The hydrophobic tail orients itself away from the water in the spray droplet and towards the waxy, hydrophobic surface of the leaf, while the hydrophilic head remains in the water. This molecular arrangement disrupts the cohesive forces of the water, causing the droplet to flatten and spread.



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Caption: Molecular orientation of Lauramide DEA at the water-leaf surface interface.

Quantitative Performance Data

The following tables provide illustrative data on the performance of Lauramide DEA in key areas relevant to agricultural adjuvant formulations. This data is representative of the expected performance of a high-quality Lauramide DEA product.

Table 1: Surface Tension Reduction

This table demonstrates the effect of increasing concentrations of Lauramide DEA on the surface tension of an aqueous solution. A 0.1% aqueous dispersion of Lauramide DEA has a surface tension of 24.6 dynes/cm².

Lauramide DEA Concentration (% w/v)	Surface Tension (dynes/cm ²)
0 (Deionized Water)	72.0
0.01	35.5
0.05	28.1
0.1	24.6
0.2	24.5
0.5	24.5

Data is illustrative and may vary based on the specific formulation and water quality.

Table 2: Emulsification Stability of a Generic EC Herbicide

This table illustrates the emulsification stability of an Emulsifiable Concentrate (EC) herbicide formulation with and without Lauramide DEA. Stability is rated on a scale of 1 to 5, where 1 is excellent (no separation) and 5 is poor (complete separation).

Formulation	Time after Mixing	Stability Rating	Observations
EC Herbicide Alone	30 minutes	4	Significant oil layer formation
2 hours	5	Complete phase separation	
EC Herbicide + 0.2% Lauramide DEA	30 minutes	1	Homogeneous, milky emulsion
2 hours	1	No visible separation	
24 hours	2	Slight creaming at the top	

Data is illustrative and performance will depend on the specific pesticide and co-formulants.

Table 3: Enhancement of Herbicide Efficacy on a Broadleaf Weed

This table shows the impact of adding Lauramide DEA to a glyphosate-based herbicide on the control of a common broadleaf weed species, 21 days after treatment.

Treatment	Application Rate	Weed Control (%)
Herbicide Alone	1 L/ha	65
Herbicide + 0.1% Lauramide DEA	1 L/ha	85
Herbicide + 0.2% Lauramide DEA	1 L/ha	92
Untreated Control	N/A	0

Efficacy data is for illustrative purposes and will vary with environmental conditions, weed species, and growth stage.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of Lauramide DEA in agricultural adjuvant formulations.

Surface Tension Measurement

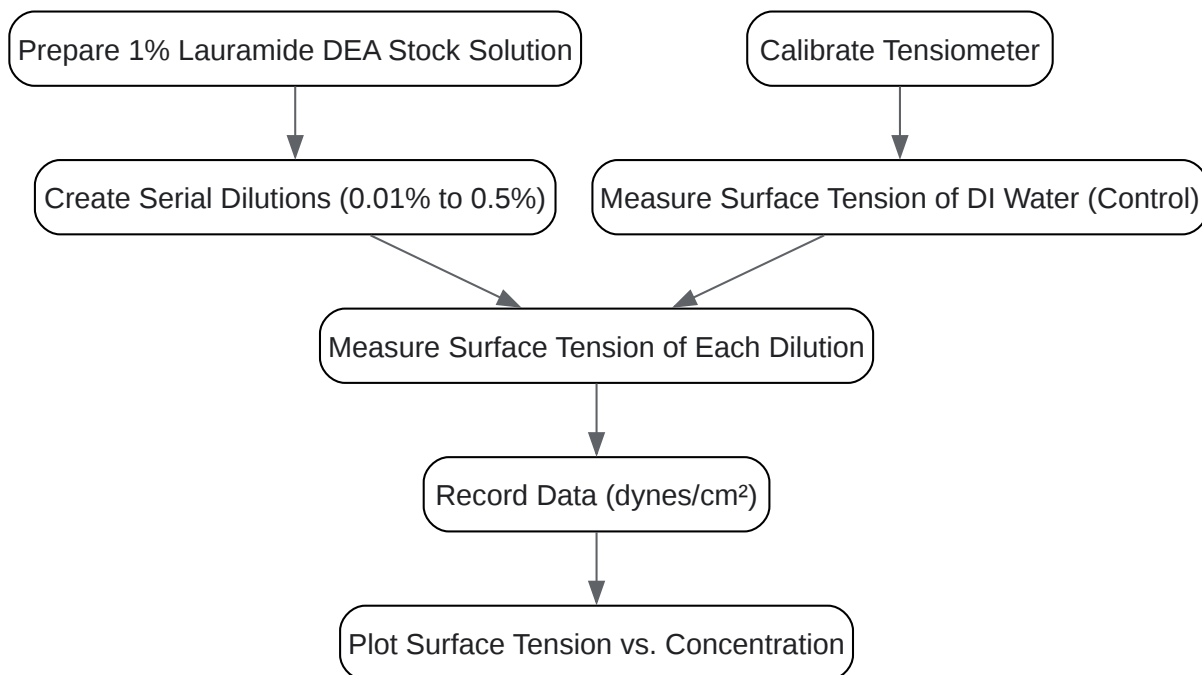
Objective: To quantify the reduction in surface tension of aqueous solutions containing varying concentrations of Lauramide DEA.

Materials:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Lauramide DEA
- Deionized water
- Glassware (beakers, volumetric flasks)
- Magnetic stirrer and stir bars

Protocol:

- Prepare a stock solution of 1% (w/v) Lauramide DEA in deionized water.
- From the stock solution, prepare a series of dilutions to achieve final concentrations of 0.01%, 0.05%, 0.1%, 0.2%, and 0.5% (w/v).
- Calibrate the tensiometer according to the manufacturer's instructions.
- Measure the surface tension of a deionized water control.
- For each Lauramide DEA dilution, pour the solution into a clean sample vessel and measure the surface tension.
- Record the surface tension in dynes/cm² for each concentration.
- Plot surface tension as a function of Lauramide DEA concentration.



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Caption: Workflow for surface tension measurement.

Emulsification Stability Test

Objective: To assess the ability of Lauramide DEA to stabilize an oil-in-water emulsion of a pesticide.

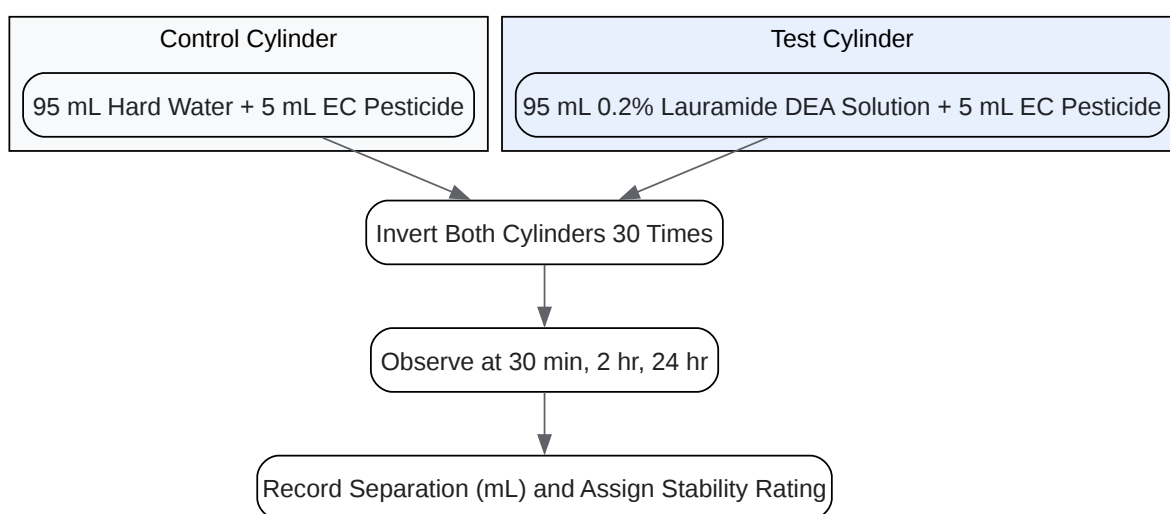
Materials:

- Emulsifiable Concentrate (EC) or oil-based pesticide
- Lauramide DEA
- Standard hard water (e.g., CIPAC Standard Water D)
- Graduated cylinders (100 mL) with stoppers

- Timer

Protocol:

- Prepare two 100 mL graduated cylinders.
- In the first cylinder (Control), add 95 mL of standard hard water and 5 mL of the EC pesticide.
- In the second cylinder (Test), prepare a 0.2% (w/v) solution of Lauramide DEA in 95 mL of standard hard water, then add 5 mL of the EC pesticide.
- Stopper both cylinders and invert them 30 times.
- Place the cylinders in a rack at a constant temperature and observe at intervals of 30 minutes, 2 hours, and 24 hours.
- Record the amount (in mL) of any separation (creaming, sedimentation, or oil layer).
- Assign a stability rating based on the observations.



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Caption: Workflow for emulsification stability testing.

Greenhouse Efficacy Trial

Objective: To determine if the addition of Lauramide DEA to a herbicide formulation improves its efficacy on a target weed species.

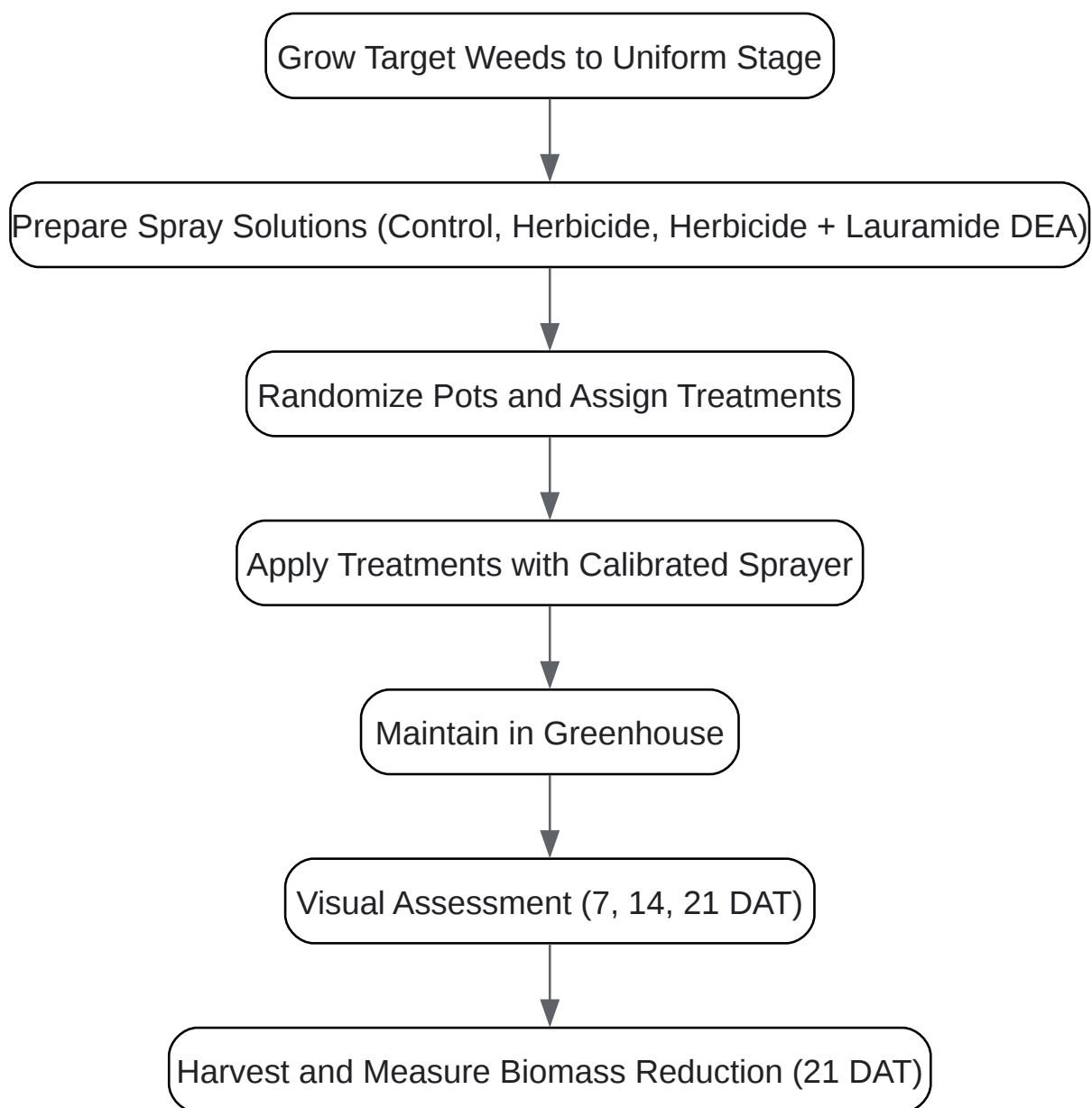
Materials:

- Herbicide
- Lauramide DEA
- Target weed species grown in pots under controlled greenhouse conditions
- Calibrated greenhouse sprayer
- Personal Protective Equipment (PPE)

Protocol:

- Grow the target weed species to a consistent growth stage (e.g., 4-6 true leaves).
- Prepare the following spray solutions:
 - Untreated Control (water only)
 - Herbicide at the recommended rate
 - Herbicide at the recommended rate + 0.1% (v/v) Lauramide DEA
 - Herbicide at the recommended rate + 0.2% (v/v) Lauramide DEA
- Randomize the pots and assign treatments to replicate groups (minimum of 4 replicates per treatment).
- Apply the treatments using a calibrated sprayer to ensure uniform coverage.

- Return the pots to the greenhouse and maintain optimal growing conditions.
- Visually assess weed control at 7, 14, and 21 days after treatment (DAT) using a 0-100% scale (0 = no control, 100 = complete death).
- At 21 DAT, harvest the above-ground biomass for each pot, dry in an oven, and weigh to determine biomass reduction.



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Caption: Workflow for a greenhouse efficacy trial.

Application Recommendations

The optimal concentration of Lauramide DEA in an agricultural adjuvant formulation will depend on the specific active ingredient, the crop, and the environmental conditions. Based on its properties, typical use rates in the final spray solution range from 0.05% to 0.5% (v/v). It is recommended to conduct compatibility and efficacy trials to determine the ideal concentration for a particular application.

For Herbicides: Lauramide DEA is particularly beneficial for post-emergence herbicides applied to weeds with waxy or hairy leaf surfaces. The improved spreading and potential for enhanced penetration can lead to more rapid and complete weed control.

For Insecticides and Fungicides: For contact insecticides and fungicides, the enhanced coverage provided by Lauramide DEA ensures that a greater portion of the plant surface is protected. This can be especially important for controlling pests and diseases that are difficult to reach with conventional sprays.

Safety and Handling

Lauramide DEA is generally considered to be of low toxicity. However, as with all chemical products, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling and formulation. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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References

- 1. giiresearch.com [giiresearch.com]
- 2. specialchem.com [specialchem.com]

- 3. WS-7 [extension.purdue.edu]
- 4. mckinleyresources.com [mckinleyresources.com]
- 5. extension.psu.edu [extension.psu.edu]
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